

Technical Guide: Solubility Profile & Determination of 5-Hydroxy-2-methoxybenzonitrile

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Compound of Interest

Compound Name: 5-Hydroxy-2-methoxybenzonitrile

CAS No.: 180526-90-3

Cat. No.: B2533712

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Executive Summary

5-Hydroxy-2-methoxybenzonitrile (CAS: 180526-90-3) is a critical pharmacophore intermediate, often utilized in the synthesis of benzamide antipsychotics (e.g., analogues of Amisulpride) and bioactive salicylamide derivatives.[1] Its structure features a trifunctionalized benzene core: a nitrile group (electron-withdrawing), a methoxy group (electron-donating), and a phenolic hydroxyl group (H-bond donor/acceptor).

This guide provides a technical analysis of its solubility behavior, governed by the competition between its polar hydrogen-bonding network and its aromatic hydrophobic core. It establishes a validated Laser Monitoring Protocol for precise solubility determination and offers a predictive solvent selection matrix for recrystallization and extraction processes.

Chemical Profile & Structural Determinants[2][3][4][5][6][7]

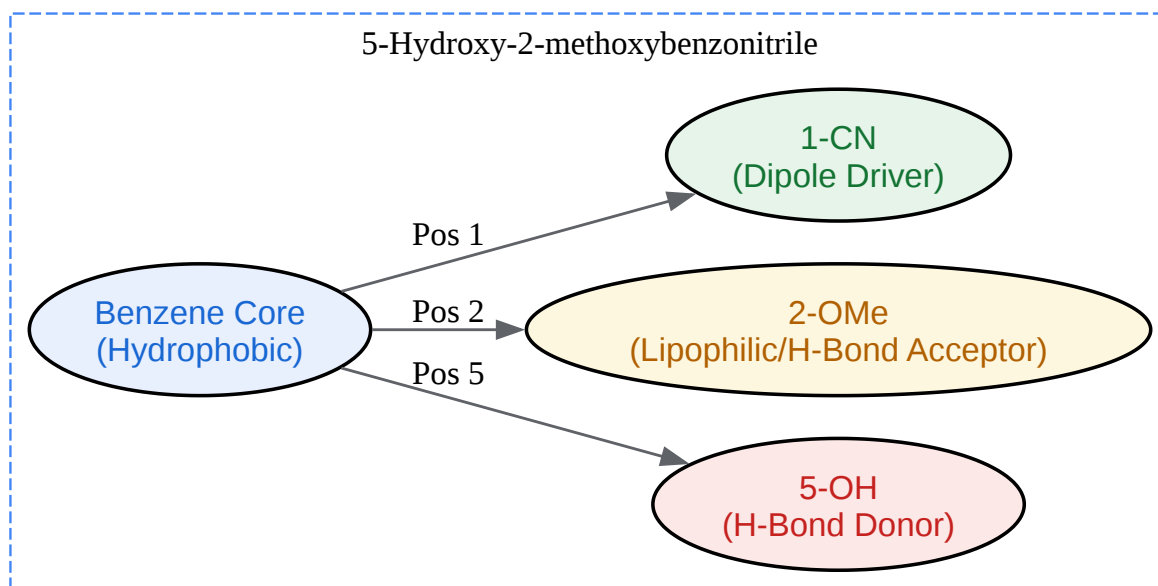
Physicochemical Identity

Parameter	Detail
Chemical Name	5-Hydroxy-2-methoxybenzonitrile
CAS Number	180526-90-3
Molecular Formula	C ₈ H ₇ NO ₂
Molecular Weight	149.15 g/mol
Physical State	Solid (Crystalline)
Predicted pKa	~9.5 (Phenolic -OH)
Key Functional Groups	Nitrile (-CN), Ether (-OCH ₃), Phenol (-OH)

Structural Logic & Solubility Implications

The molecule exhibits amphiphilic character but is predominantly polar due to the phenolic hydroxyl and nitrile groups.

- Phenolic -OH: Primary driver for solubility in protic solvents (Alcohols) via Hydrogen Bonding.
- Nitrile (-CN): Enhances solubility in polar aprotic solvents (Acetonitrile, DMSO, DMF) via dipole-dipole interactions.
- Methoxy (-OCH₃) & Benzene Ring: Provides lipophilic character, allowing partial solubility in chlorinated solvents (DCM) and esters (Ethyl Acetate), but limited solubility in aliphatic hydrocarbons.



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Figure 1: Structural connectivity highlighting functional groups governing solute-solvent interactions.

Solubility Landscape & Solvent Selection[8]

Quantitative solubility data for this specific isomer is scarce in open literature. The following Empirical Solubility Matrix is derived from standard purification protocols (chromatography eluents and extraction methods) for this compound class.

Empirical Solubility Matrix (298.15 K)

Solvent Class	Specific Solvent	Solubility Status	Application
Polar Aprotic	DMSO, DMF	High	Reaction medium; Stock solutions.
Polar Protic	Methanol, Ethanol	High	Recrystallization (often with water antisolvent).
Esters	Ethyl Acetate	Moderate	Extraction; Chromatography eluent component. [2] [3]
Chlorinated	Dichloromethane (DCM)	Moderate	Liquid-Liquid Extraction.
Ethers	THF, MTBE	Moderate	Reaction solvent.
Hydrocarbons	Hexane, Cyclohexane	Low / Insoluble	Antisolvent; Precipitating agent.
Aqueous	Water	Low (pH dependent)	Soluble at high pH (phenolate formation).

Recrystallization Strategy

For purification, a binary solvent system is recommended based on the polarity differential:

- Solvent: Hot Ethanol or Ethyl Acetate (dissolves the target).
- Antisolvent: Hexane or Cold Water (induces precipitation upon cooling).

Experimental Determination Protocol: Laser Monitoring Method

To generate precise, self-validating solubility data (Mole Fraction
vs. Temperature

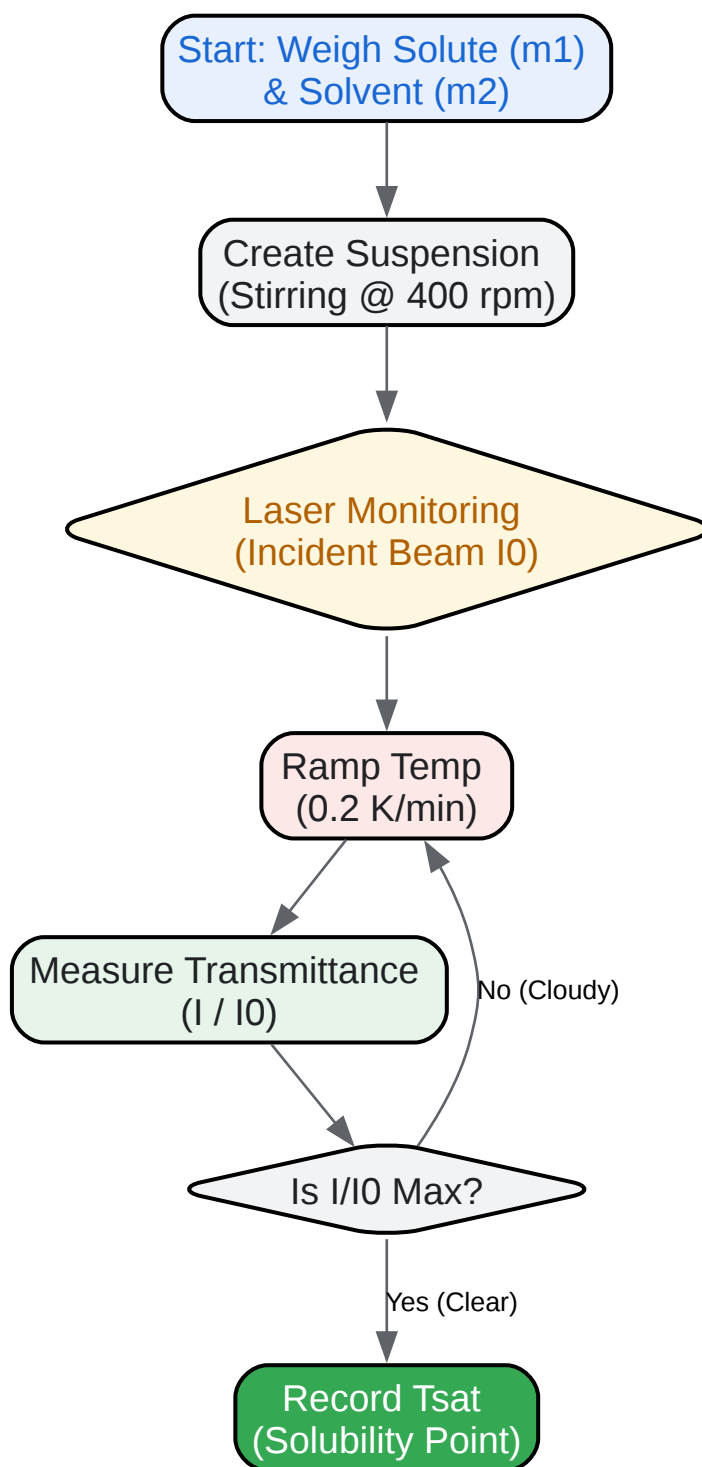
), the Laser Monitoring Observation Technique is the gold standard. This dynamic method minimizes manual sampling errors and ensures true equilibrium detection.

Protocol Workflow

Objective: Determine the saturation temperature (

) for a known mass fraction of solute.

- Preparation: Weigh a precise mass () of **5-Hydroxy-2-methoxybenzonitrile** into a jacketed glass vessel.
- Solvent Addition: Add a known mass () of solvent.
- Equilibration: Stir continuously (400 rpm) to create a suspension.
- Heating Phase: Slowly increase temperature () while monitoring the solution with a laser beam (650 nm).
- Detection:
 - Suspension: Laser beam scatters (Low Transmittance).
 - Dissolution: Solution becomes clear; scattering ceases (High Transmittance).
 - Record : The temperature at which transmittance maximizes.
- Validation: Cool the solution to induce precipitation (hysteresis check) and repeat.



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Figure 2: Logic flow for the Laser Monitoring Solubility Determination Method.

Thermodynamic Modeling

Once experimental data (vs) is obtained, it must be correlated using thermodynamic models to calculate enthalpy () and entropy () of solution.

Modified Apelblat Equation

This semi-empirical model is most effective for correlating solubility in organic solvents:

- : Mole fraction solubility.
- : Absolute temperature (K).[\[4\]](#)
- : Empirical model parameters derived via multivariate regression.

van't Hoff Analysis

To determine the thermodynamic driving forces:

- Positive
: Indicates endothermic dissolution (solubility increases with T).
- : Gibbs free energy, calculated as
.

References

- Synthesis & Purification Context
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 - Note: Describes the synthesis and chromatographic purification (Silica gel) of **5-Hydroxy-2-methoxybenzonitrile** (Compound S19).

- Experimental Methodology (Laser Method)
 - Zhu, M. et al. "Laser monitoring technique for the determination of solubility of pharmaceutical compounds." Measurement, 2019. [Link](#)
- Thermodynamic Modeling (Apelblat)
 - Apelblat, A. & Manzurola, E. "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K." Journal of Chemical Thermodynamics, 1999. [Link](#)
- Compound Data Verification
 - PubChem CID 22996194: 5-(Hydroxymethyl)
 - CAS 180526-90-3 Entry: **5-Hydroxy-2-methoxybenzonitrile**.^[1] [Link](#)^[1]

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